

Personal protective equipment for handling AM-966

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Compound of Interest

Compound Name: AM-966

Cat. No.: B605391

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Essential Safety and Handling Guide for AM-966

For Researchers, Scientists, and Drug Development Professionals

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for the handling of **AM-966** (CAS: 1228690-19-4), a high-affinity, selective, oral LPA1 (lysophosphatidic acid receptor 1) antagonist. Adherence to these guidelines is critical to ensure personal safety and maintain a secure laboratory environment. **AM-966** is intended for research use only and is not for human or veterinary use.

Hazard Identification and Personal Protective Equipment (PPE)

While a comprehensive GHS classification is not uniformly available across all supplier Safety Data Sheets (SDS), the available information indicates that **AM-966** should be handled with care. The primary routes of exposure are inhalation, ingestion, and skin/eye contact. The toxicological properties have not been fully investigated. Therefore, a cautious approach to handling is warranted.

Recommended Personal Protective Equipment (PPE)

A summary of the recommended PPE for handling **AM-966** is provided in the table below.

PPE Category	Specification
Eye Protection	Chemical safety goggles or a face shield.
Hand Protection	Compatible chemical-resistant gloves (e.g., nitrile rubber). Inspect gloves for tears or holes before and during use.
Skin and Body	Laboratory coat, long-sleeved clothing, and closed-toe shoes. For larger quantities or potential for splashing, an apron or coveralls may be necessary.
Respiratory	For operations that may generate dust or aerosols, a NIOSH-approved respirator with an appropriate particulate filter is recommended.

Safe Handling and Storage Procedures

Proper handling and storage are crucial to minimize exposure risk and maintain the integrity of the compound.

Operational Plan: Step-by-Step Handling Protocol

- **Preparation:** Before handling, ensure all necessary PPE is correctly worn. Prepare the work area by ensuring it is clean, well-ventilated, and free of clutter. A chemical fume hood is recommended for all procedures involving the solid form of **AM-966** or when preparing solutions.
- **Weighing:** If weighing the solid compound, do so in a fume hood or a ventilated balance enclosure to prevent inhalation of dust. Use appropriate tools (e.g., spatula) to handle the powder.
- **Solution Preparation:** When dissolving **AM-966**, add the solvent to the solid slowly to avoid splashing. As indicated by suppliers, **AM-966** is soluble in DMSO.
- **Post-Handling:** After handling, thoroughly wash hands and any exposed skin with soap and water. Clean all equipment and the work area to prevent cross-contamination.

Storage Plan

- **Short-term Storage:** Store **AM-966** in a tightly sealed, light-resistant container in a cool, dry, and well-ventilated area.
- **Long-term Storage:** For long-term storage, consult the supplier's recommendations, which may include storage at specific temperatures (e.g., -20°C).
- **Incompatibilities:** Keep away from strong oxidizing agents.

Disposal Plan

Dispose of **AM-966** and any contaminated materials in accordance with all applicable federal, state, and local environmental regulations.

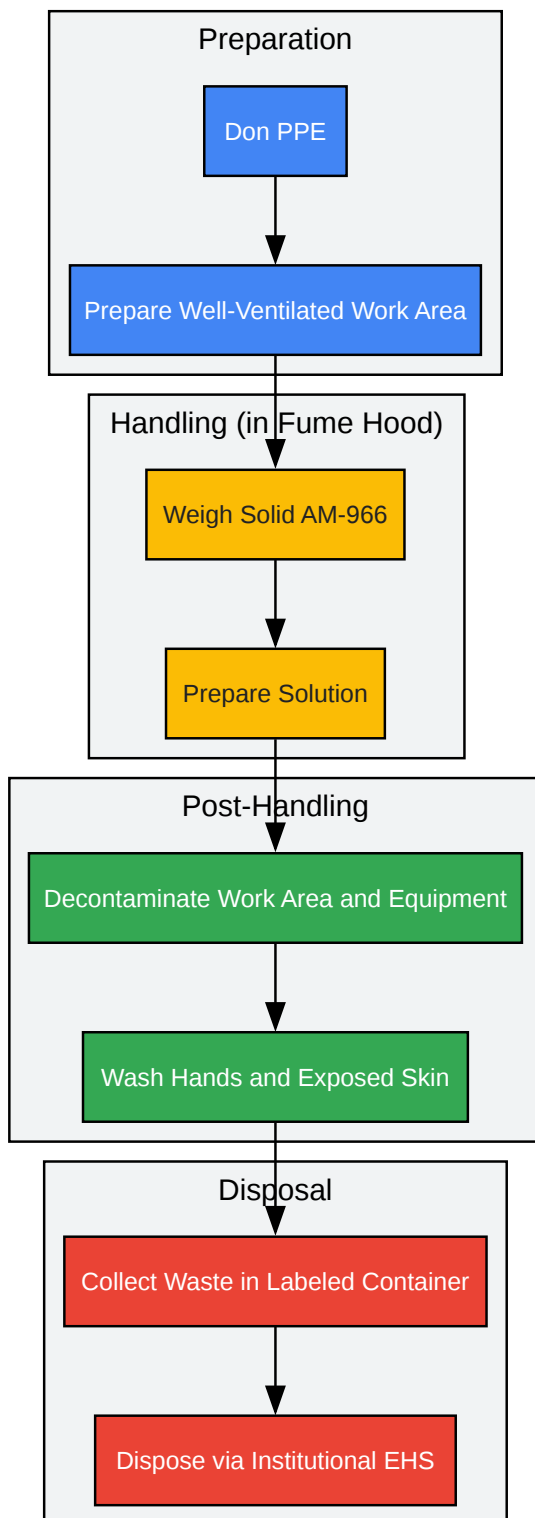
Step-by-Step Disposal Guidance

- **Waste Collection:** Collect waste **AM-966** and any materials that have come into contact with it (e.g., gloves, pipette tips, empty containers) in a designated, labeled, and sealed hazardous waste container.
- **Waste Segregation:** Do not mix **AM-966** waste with other waste streams unless specifically permitted by your institution's hazardous waste management plan.
- **Institutional Procedures:** Follow your institution's specific procedures for the pickup and disposal of chemical waste. Contact your Environmental Health and Safety (EHS) department for guidance.

Experimental Workflow Visualization

The following diagram illustrates the standard workflow for the safe handling and disposal of **AM-966** in a laboratory setting.

Safe Handling and Disposal Workflow for AM-966

[Click to download full resolution via product page](#)Caption: Workflow for safe handling and disposal of **AM-966**.

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